Spectroscopic Profile of N-Boc-Pyrrole: A Technical Guide

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Compound of Interest

Compound Name:	*N-Boc-pyrrole*
CAS No.:	*5176-27-2*
Cat. No.:	*B154501*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for N-(tert-butoxycarbonyl)pyrrole (**N-Boc-pyrrole**), a key intermediate in organic synthesis, particularly in the development of pharmaceuticals and other bioactive molecules. This document includes detailed spectroscopic data (NMR, IR, and MS), experimental protocols for its synthesis and analysis, and visualizations to aid in understanding its structure and characterization workflow.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **N-Boc-pyrrole**.

Table 1: ^{1}H NMR Data

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Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
7.30	t	2.2	H-2, H-5 (α-protons)
6.12	t	2.2	H-3, H-4 (β-protons)
1.55	s	-	-C(CH₃)₃ (Boc group)
Solvent: CDCl₃, Reference: TMS at 0 ppm			

Table 2: ^{13}C NMR Data

Chemical Shift (δ) ppm	Assignment
149.6	C=O (Boc group)
120.9	C-2, C-5 (α-carbons)
111.4	C-3, C-4 (β-carbons)
83.2	-C(CH₃)₃ (Boc group)
28.2	-C(CH₃)₃ (Boc group)
Solvent: CDCl₃	

Table 3: IR Spectroscopy Data

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Wavenumber (cm^{-1})	Intensity	Assignment
2981	Medium	C-H stretch (Boc group)
1741	Strong	C=O stretch (Boc group)
1458	Medium	C-H bend (Boc group)
1371	Strong	C-N stretch
1258	Strong	C-O stretch (Boc group)
1159	Strong	C-O stretch (Boc group)
1098	Medium	C-H in-plane bend (pyrrole ring)
735	Strong	C-H out-of-plane bend (pyrrole ring)
Sample: Neat (liquid film)		

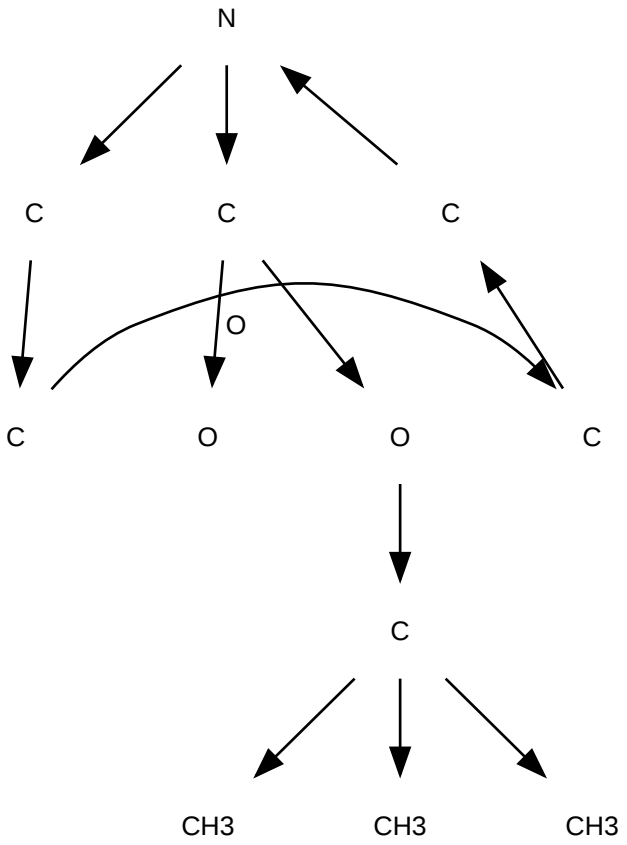
Table 4: Mass Spectrometry Data

m/z	Relative Intensity (%)	Assignment
167	20	$[M]^+$ (Molecular ion)
111	35	$[M - C_4H_8]^+$
67	100	$[C_4H_5N]^+$ (Pyrrole cation)
57	80	$[C_4H_9]^+$ (tert-butyl cation)
Ionization Method: Electron Ionization (EI)		

Visualizations

Molecular Structure of **N-Boc-Pyrrole**

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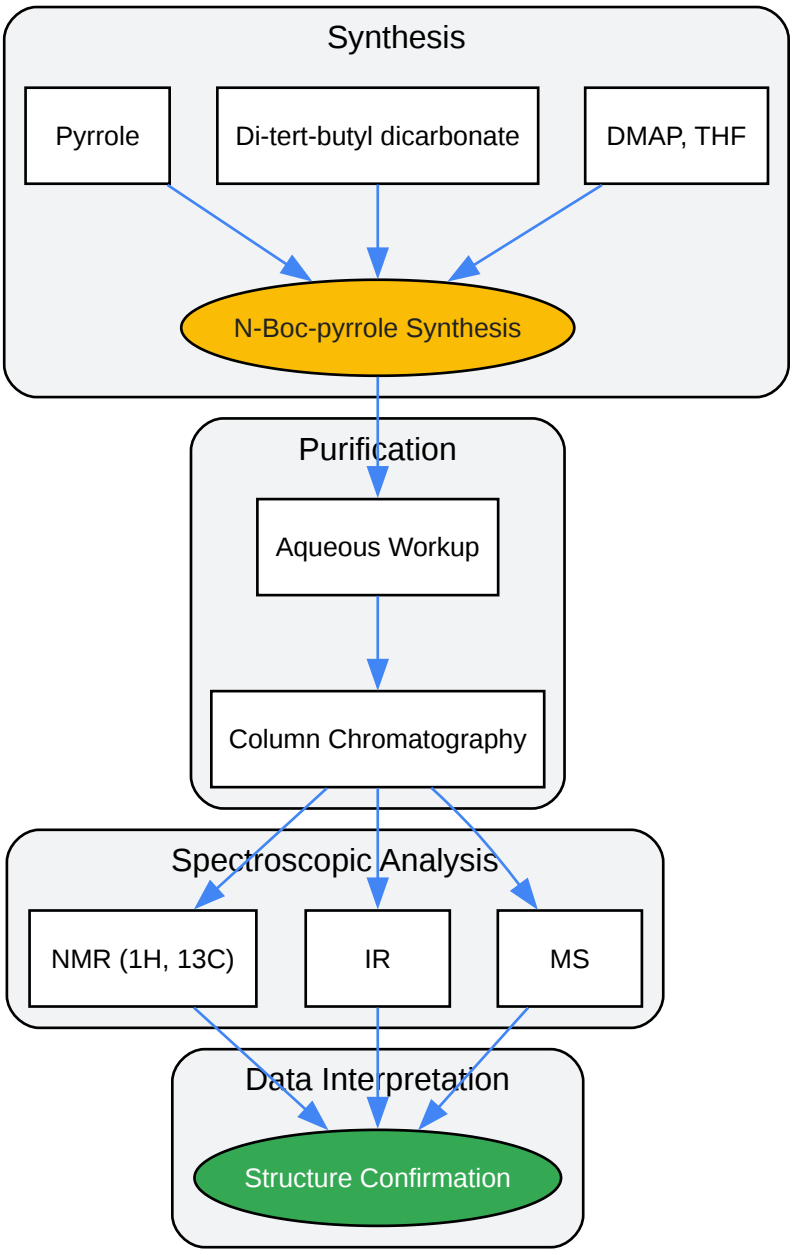


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Caption: Molecular structure of N-(tert-butoxycarbonyl)pyrrole.

Workflow for Spectroscopic Characterization

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Caption: General workflow for the synthesis and spectroscopic characterization of **N-Boc-pyrrole**.

Experimental Protocols

Synthesis of **N-Boc-Pyrrole**

This protocol is adapted from a standard procedure for the N-protection of pyrrole.

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Materials:

- Pyrrole
- Di-tert-butyl dicarbonate (Boc_2O)
- 4-(Dimethylamino)pyridine (DMAP)
- Tetrahydrofuran (THF), anhydrous
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Ethyl acetate
- Hexanes

Procedure:

- To a solution of pyrrole (1.0 eq) in anhydrous THF under an inert atmosphere (e.g., nitrogen or argon), add DMAP (0.1 eq).
- To this stirred solution, add a solution of di-tert-butyl dicarbonate (1.1 eq) in anhydrous THF dropwise at room temperature.
- Stir the reaction mixture at room temperature and monitor its progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic layers and wash with saturated aqueous $NaHCO_3$ solution, followed by brine.

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- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a mixture of hexanes and ethyl acetate as the eluent to afford **N-Boc-pyrrole** as a colorless oil.

Spectroscopic Analysis

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **N-Boc-pyrrole** in about 0.6 mL of deuterated chloroform ($CDCl_3$) in a 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrumentation: A 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition: Acquire the proton NMR spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Acquire the carbon NMR spectrum with proton decoupling. A greater number of scans will be required compared to the ^1H NMR spectrum.

2. Infrared (IR) Spectroscopy

- Sample Preparation: As **N-Boc-pyrrole** is a liquid, a neat sample can be analyzed. Place a drop of the neat liquid between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates to create a thin film.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition: Record the spectrum over the range of 4000-400 cm^{-1}. A background spectrum of the clean, empty salt plates should be recorded and subtracted from the sample spectrum.

3. Mass Spectrometry (MS)

- Sample Preparation: Dilute a small amount of **N-Boc-pyrrole** in a suitable volatile solvent, such as dichloromethane or methanol.

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- Instrumentation: A mass spectrometer, typically coupled with a gas chromatograph (GC-MS) for sample introduction.
- Acquisition: Use electron ionization (EI) at 70 eV. Acquire the mass spectrum over a suitable m/z range (e.g., 40-200 amu). The molecular ion and characteristic fragmentation pattern can be used to confirm the structure.
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